

# Synonyms for Vanadium(V) oxytriisopropoxide (e.g., VTIP)

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## Compound of Interest

Compound Name: **Vanadium(V) oxytriisopropoxide**

Cat. No.: **B011127**

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An In-depth Technical Guide to the Synonyms and Chemical Identifiers of **Vanadium(V) Oxytriisopropoxide** (VTIP)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synonyms, chemical identifiers, and key properties of **Vanadium(V) oxytriisopropoxide**, commonly abbreviated as VTIP. Accurate identification of chemical compounds is critical in research, development, and manufacturing to ensure clarity, safety, and reproducibility of experimental protocols.

## Introduction to Vanadium(V) Oxytriisopropoxide

**Vanadium(V) oxytriisopropoxide** is an organovanadium compound widely utilized as a precursor in the synthesis of vanadium oxides and other vanadium-based materials.<sup>[1][2]</sup> Its application is prevalent in catalysis, materials science, and chemical vapor deposition (CVD) and atomic layer deposition (ALD) techniques for creating thin films.<sup>[2]</sup> The compound is recognized for its high reactivity and sensitivity to air and moisture, necessitating careful handling and storage under inert conditions.<sup>[1]</sup>

## Synonyms and Chemical Nomenclature

The compound is known by a variety of names across different chemical suppliers, databases, and publications. This can often lead to confusion, making a comprehensive list of synonyms

essential for researchers. The following table summarizes the most common synonyms and identifiers for **Vanadium(V) oxytrisopropoxide**.

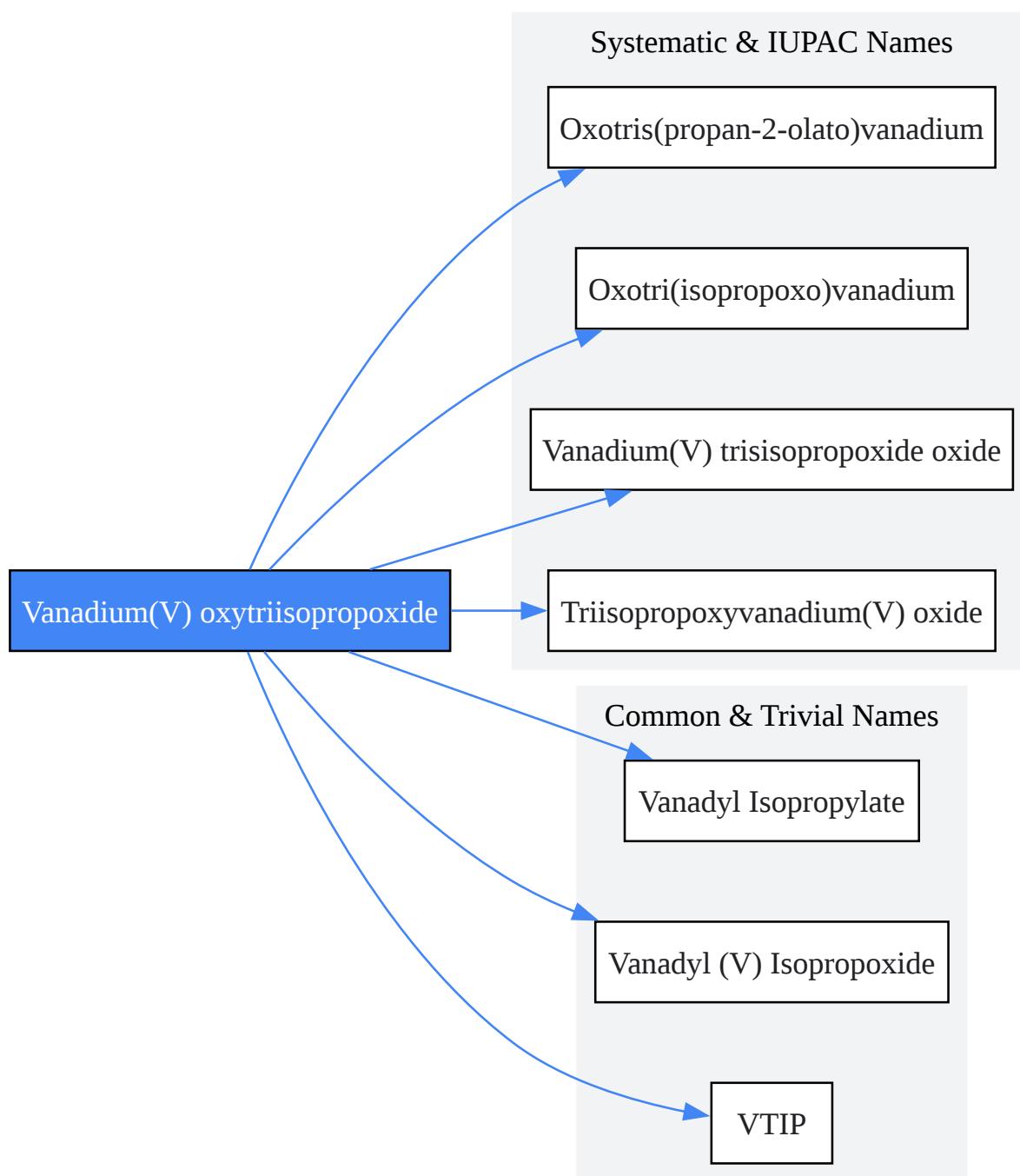
Identifier Type	Identifier	Source(s)
Common Abbreviation	VTIP	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Systematic Names	Vanadium(V) oxytrisopropoxide	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Triisopropoxyvanadium(V) oxide		<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Vanadium(V) trisisopropoxide oxide		<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Oxotri(isopropoxo)vanadium	<a href="#">[1]</a>	
Oxotris(propan-2- olato)vanadium		<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Vanadic acid (H <sub>3</sub> VO <sub>4</sub> ) tris(1- methylethyl) ester		<a href="#">[5]</a>
Vanadium, oxotris(2- propanolato)-, (T-4)-		<a href="#">[5]</a>
Other Names	Vanadyl (V) Isopropoxide	<a href="#">[2]</a>
Vanadyl Isopropylate		<a href="#">[2]</a>
Tri-iso-propylvanadate		<a href="#">[2]</a>
Isopropylorthovanadate		<a href="#">[2]</a>
CAS Number	5588-84-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>9</sub> H <sub>21</sub> O <sub>4</sub> V or OV(OCH(CH <sub>3</sub> ) <sub>2</sub> ) <sub>3</sub> or VO(OC <sub>3</sub> H <sub>7</sub> ) <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Molecular Weight	244.20 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
EC Number	226-997-4	<a href="#">[1]</a>
MDL Number	MFCD00015017	<a href="#">[1]</a> <a href="#">[7]</a>

## Chemical Properties and Structure

**Vanadium(V) oxytriiisopropoxide** is a colorless to yellow-green or gold liquid.<sup>[1][2]</sup> In its molecular structure, the vanadium atom is in the +5 oxidation state, bonded to one oxo group and three isopropoxide ligands.<sup>[1]</sup> This coordination forms a stable complex that is a versatile precursor for various applications.

## Logical Relationship of Synonyms

The various synonyms for **Vanadium(V) oxytriiisopropoxide** arise from different chemical naming conventions (e.g., IUPAC vs. common names) and historical usage in the chemical industry. The following diagram illustrates the relationship between the primary name and its various synonyms.



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Caption: Relationship between the primary name and its common synonyms.

## Conclusion

A thorough understanding of the various synonyms and chemical identifiers for **Vanadium(V) oxytriisopropoxide** is paramount for researchers and professionals in the chemical and pharmaceutical sciences. This guide provides a consolidated reference to aid in the accurate identification and safe handling of this important chemical compound. The consistent use of the CAS number 5588-84-1 is recommended to avoid ambiguity with other chemical substances.

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## References

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